

Application Note: Quantification of N-hydroxy-L-arginine (NOHA) in Biological Samples

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Compound of Interest

Compound Name: *NG-Hydroxy-L-arginine acetate*

CAS No.: 1140844-61-6

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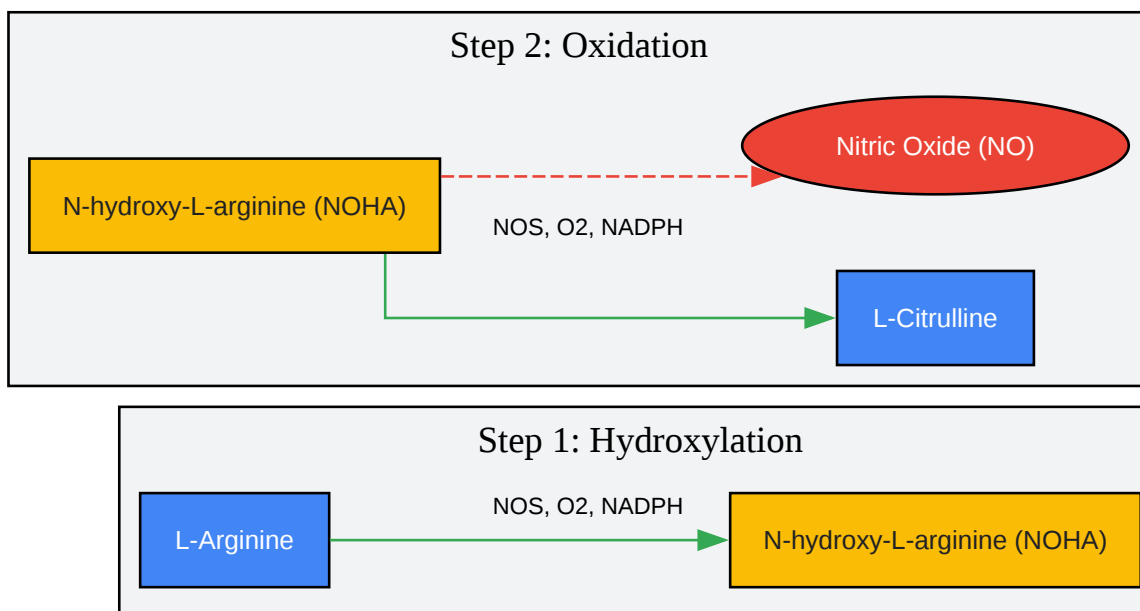
For Researchers, Scientists, and Drug Development Professionals

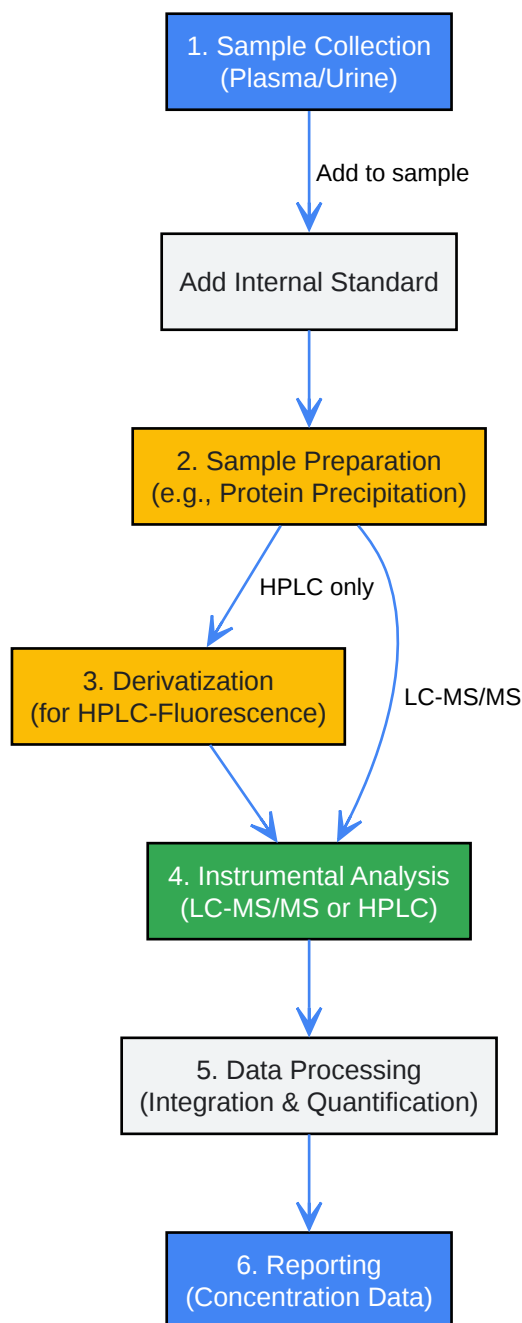
Introduction

N-hydroxy-L-arginine (NOHA) is a critical intermediate in the biosynthesis of nitric oxide (NO) from L-arginine, a reaction catalyzed by nitric oxide synthases (NOS).^{[1][2][3][4]} The production of NO is a vital signaling pathway involved in numerous physiological processes, including vasodilation, neurotransmission, and immune responses.^{[1][2][3]} Given its role as a direct precursor to NO, the accurate quantification of NOHA in biological matrices such as plasma and urine can provide valuable insights into NOS activity and the overall state of the L-arginine/NO pathway. Dysregulation of this pathway is implicated in various cardiovascular and inflammatory diseases. This document provides detailed protocols for the quantification of NOHA in plasma and urine using High-Performance Liquid Chromatography (HPLC) with fluorescence detection and a representative Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method.

Biochemical Pathway: Nitric Oxide Synthesis

NOHA is produced in a two-step enzymatic process from L-arginine by the NOS enzyme family (nNOS, eNOS, iNOS). In the first step, L-arginine is hydroxylated to form NOHA. Subsequently, NOHA is oxidized by NOS to produce nitric oxide and L-citrulline.[1][2][3] This pathway requires cofactors such as NADPH and tetrahydrobiopterin (BH4).[4]





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References

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- [2. Simultaneous bioanalysis of L-arginine, L-citrulline, and dimethylarginines by LC-MS/MS - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Advanced Arginine Detection: LC-MS, HPLC & Metabolomics \[metabolomics.creative-proteomics.com\]](#)
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